

# Application Notes and Protocols for NBA-ZG-2291

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## Compound of Interest

Compound Name: ZG-2291

Cat. No.: B15573515

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## Introduction

NBA-ZG-2291 is a novel, potent, and selective inhibitor of the Janus kinase (JAK) family, with particular efficacy against JAK2. Dysregulation of the JAK/STAT signaling pathway is implicated in various myeloproliferative neoplasms and inflammatory diseases. These notes provide an overview of the experimental application of NBA-ZG-2291 in a research setting.

## Mechanism of Action

NBA-ZG-2291 competitively binds to the ATP-binding site in the pseudokinase domain of JAK2, preventing the phosphorylation and subsequent activation of STAT (Signal Transducer and Activator of Transcription) proteins. This blockade of the JAK/STAT pathway leads to the downregulation of target gene expression involved in cell proliferation and inflammation.

## Signaling Pathway Diagram



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Caption: JAK/STAT signaling pathway and the inhibitory action of NBA-ZG-2291.

## Quantitative Data Summary

The following tables summarize the in vitro efficacy and selectivity of NBA-ZG-2291.

**Table 1: Kinase Inhibition Profile**

Kinase	IC <sub>50</sub> (nM)
JAK2	8.2
JAK1	150.4
JAK3	320.1
TYK2	215.8

**Table 2: In Vitro Cell Proliferation Assay**

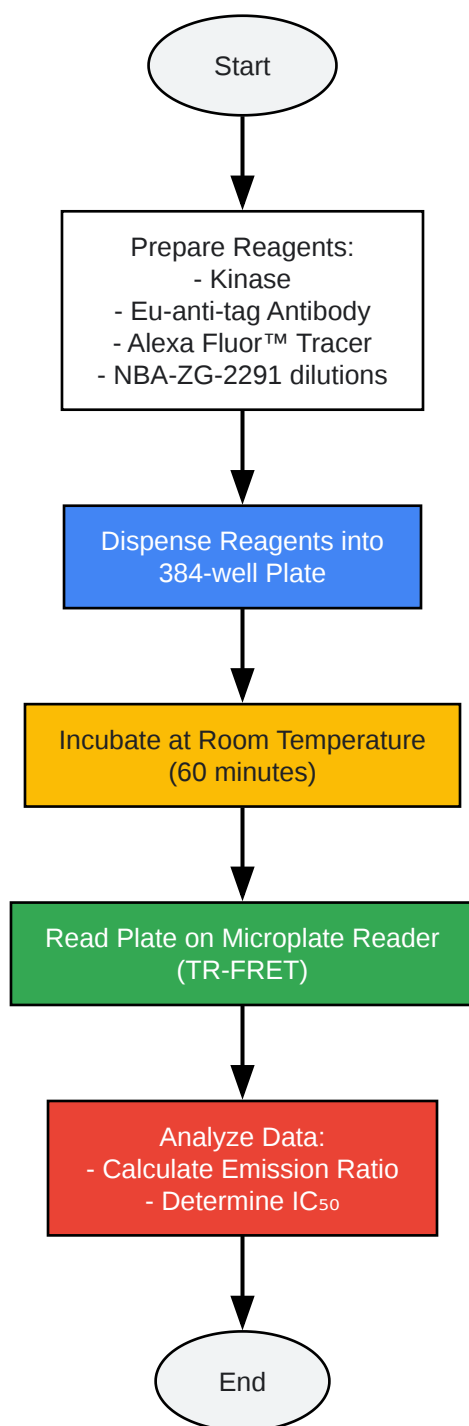
Cell Line	IC <sub>50</sub> (nM)
HEL (JAK2 V617F)	25.6
Ba/F3-EPOR (Wild-Type JAK2)	89.3
K562 (BCR-ABL)	> 10,000

## Experimental Protocols

## Kinase Inhibition Assay (LanthaScreen™ Eu Kinase Binding Assay)

This protocol outlines the determination of the IC<sub>50</sub> values of NBA-**ZG-2291** against various kinases.

Workflow Diagram:



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